

# A Technical Guide to 1-methyl-1H-1,2,3-triazole-4-carbaldehyde

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## Compound of Interest

**Compound Name:** 1-methyl-1H-1,2,3-triazole-4-carbaldehyde

**Cat. No.:** B181473

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CAS Number: 16681-69-9[\[1\]](#)

This technical guide provides an in-depth overview of **1-methyl-1H-1,2,3-triazole-4-carbaldehyde**, a heterocyclic aldehyde of interest in medicinal chemistry and organic synthesis. The document outlines its chemical properties, detailed experimental protocols for its synthesis, and relevant spectral data.

## Physicochemical and Spectral Data

The following table summarizes key quantitative data for **1-methyl-1H-1,2,3-triazole-4-carbaldehyde**.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>5</sub> N <sub>3</sub> O	[2]
Molecular Weight	111.103 g/mol	[2]
Appearance	White crystalline solid	[3]
Melting Point	112–114 °C	[3]
<sup>1</sup> H NMR (300 MHz, CDCl <sub>3</sub> )	δ 10.14 (s, 1H), 8.15 (s, 1H), 4.21 (s, 3H)	[3]
<sup>13</sup> C NMR (75 MHz, CDCl <sub>3</sub> )	δ 185.1, 148.1, 126.3, 37.2	[3]
<sup>1</sup> H NMR (300 MHz, DMSO-d <sub>6</sub> )	δ 10.01 (s, 1H), 8.81 (s, 1H), 4.13 (s, 3H)	[3]
<sup>13</sup> C NMR (151 MHz, DMSO)	δ 185.0, 147.0, 128.8, 36.7	[3]

## Experimental Protocols

The synthesis of **1-methyl-1H-1,2,3-triazole-4-carbaldehyde** can be achieved via the reaction of 4-formyl-1-(4-nitrophenyl)-1,2,3-triazole (FNPT) with methylamine, involving a Cornforth rearrangement and subsequent hydrolysis.[3]

### Synthesis of **1-methyl-1H-1,2,3-triazole-4-carbaldehyde** (7b)[3]

- Materials:
  - 4-Formyl-1-(4-nitrophenyl)-1,2,3-triazole (FNPT) (2.5 mmol, 545 mg)
  - Methylamine solution in isopropanol (2 M, 1.5 mL)
  - Isopropanol (iPrOH) (3.5 mL)
  - Dichloromethane (DCM)
  - Methyl tert-butyl ether (MTBE)
  - Silica gel for column chromatography

- Procedure:

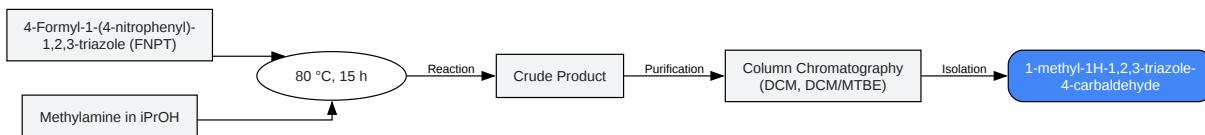
- To a screw-capped reaction tube equipped with a magnetic stirring bar, add FNPT (2.5 mmol, 545 mg), a 2 M solution of methylamine in iPrOH (1.5 mL), and an additional 3.5 mL of iPrOH.
- Stir the reaction mixture at 80 °C for 15 hours.
- After the reaction is complete, concentrate the crude product.
- Adsorb the crude product onto silica gel.
- Purify the product by column chromatography.
  - Initially, elute with DCM to remove the 4-nitroaniline byproduct.
  - Subsequently, use a DCM/MTBE gradient (from 1:0 to 1:1) to elute the desired product.
- Further purification can be performed by Kugelrohr sublimation if necessary.

- Yield:

- The reaction yields a white crystalline solid (229 mg, 82%).[\[3\]](#)

## Synthesis Workflow

The diagram below illustrates the synthetic pathway for 1-alkyl-4-formyl-1,2,3-triazoles, including the specific synthesis of **1-methyl-1H-1,2,3-triazole-4-carbaldehyde**.



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## References

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